

# Application Notes and Protocols: Anthanthrone Pigments in Industrial Paints and Coatings

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## Compound of Interest

Compound Name: Anthanthrone

Cat. No.: B1585402

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## Introduction

**Anthanthrone**, specifically its halogenated derivative 4,10-dibromoanthanthrone (Colour Index No. Pigment Red 168), is a high-performance polycyclic pigment highly valued in the industrial paints and coatings sector.<sup>[1][2]</sup> Belonging to the anthraquinone class of colorants, it is recognized for its brilliant yellowish-red or scarlet shade and exceptional fastness properties.<sup>[3][4]</sup> These characteristics make it a preferred choice for demanding applications where long-term durability and color stability are critical. This document provides detailed application notes, performance data, and experimental protocols for the formulation and evaluation of industrial coatings incorporating **Anthanthrone** Pigment Red 168 (PR 168).

## 1.0 Physicochemical and Performance Data

**Anthanthrone** PR 168's robust molecular structure translates into superior performance characteristics, which are summarized below.

Table 1: Physicochemical Properties of Pigment Red 168

Property	Value	Source
Chemical Name	4,10-Dibromoanthanthrone	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Formula	C <sub>22</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	464.1 g/mol	<a href="#">[5]</a>
CAS Number	4378-61-4	<a href="#">[5]</a>
Appearance	Red Powder	-
Class	Anthraquinone	<a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Performance Characteristics of Pigment Red 168 in Coatings

Performance Metric	Rating/Value	Notes
Lightfastness (Full Shade)	8 (Excellent)	Measured on the Blue Wool Scale (1-8), where 8 is the highest fastness.[6]
Lightfastness (Tint)	7-8 (Very Good - Excellent)	Performance may vary slightly based on the concentration and binder system.[3]
Weather Resistance	Excellent	Exhibits outstanding durability in exterior applications, including automotive finishes. [3][7]
Heat Stability	$\geq 300\text{ }^{\circ}\text{C}$	Suitable for high-temperature baking systems like coil coatings.[7]
Solvent Resistance	Excellent	Almost entirely resistant to most organic solvents found in typical binder systems.[3]
Chemical Resistance	Very Good	Good resistance to acids and alkalis, crucial for industrial maintenance coatings.[7][8]
Migration Resistance	Good	Shows good resistance to migration in plasticized systems like PVC coatings.[3]

## 2.0 Key Applications in Industrial Coatings

The exceptional durability of PR 168 makes it suitable for a wide range of high-end industrial applications.[7]

- Automotive Finishes: Used in both OEM and refinish applications where excellent weather fastness and color retention are mandatory.[3][7]

- High-Grade Industrial Coatings: Ideal for durable goods, machinery, and equipment coatings that require long service life.[3]
- Architectural Paints: Employed in premium exterior paints and decorative plasters for long-lasting, vibrant red shades.[3]
- Coil and PVC Coatings: Its heat stability and migration resistance are advantageous for pre-coated metal sheets and flexible PVC applications.[3]

### 3.0 Experimental Protocols

The following protocols provide standardized methodologies for incorporating and evaluating **Anthanthrone** PR 168 in a coating system.

#### 3.1 Protocol for Preparation of a Solvent-Borne Industrial Enamel

This protocol details the dispersion of PR 168 into a conventional alkyd-melamine bake enamel system.

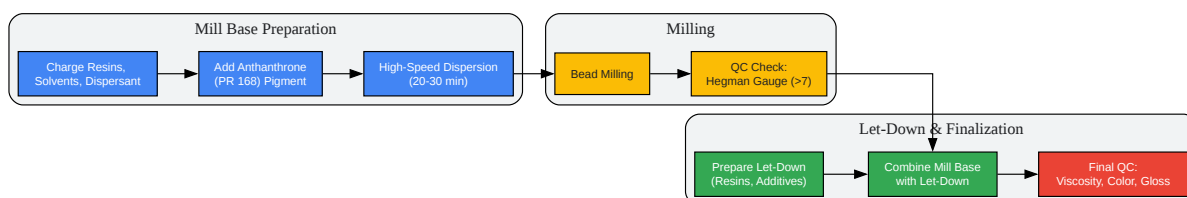
Materials and Equipment:

- **Anthanthrone** Pigment Red 168
- Medium-oil alkyd resin
- Melamine-formaldehyde resin
- Dispersant (wetting and dispersing agent)
- Solvents (e.g., Xylene, Solvesso 100)
- Flow and leveling additives
- High-speed disperser (e.g., Cowles dissolver)
- Bead mill
- Hegman gauge

- Viscometer

#### Procedure:

- Mill Base Preparation: a. Charge the alkyd resin, a portion of the solvent, and the dispersant into a mixing vessel. b. Agitate at low speed until the mixture is homogeneous. c. Gradually add the **Anthanthrone** PR 168 pigment to the vessel under agitation. d. Once the pigment is fully wetted, increase the disperser speed to high (e.g., 2000-3000 rpm) and disperse for 20-30 minutes to form a preliminary pigment slurry.
- Milling: a. Transfer the mill base to a horizontal bead mill. b. Mill the paste until the desired fineness of grind is achieved. Check the dispersion quality periodically using a Hegman gauge (target: > 7).
- Let-Down: a. In a separate vessel, combine the remaining alkyd resin, melamine resin, solvents, and any other additives. b. Slowly add the milled pigment concentrate to the let-down vehicle under constant, low-speed agitation. c. Continue mixing for 15-20 minutes until the batch is uniform.
- Quality Control: a. Adjust the final viscosity with solvent as required. b. Measure the final color, gloss, and viscosity to ensure they meet specifications.



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Workflow for formulating an industrial coating with **Anthanthrone**.

### 3.2 Protocol for Evaluation of Lightfastness

This protocol uses accelerated weathering to assess resistance to color fade upon light exposure.

#### Equipment:

- Xenon arc weathering apparatus (compliant with ISO 105-B02 or ASTM G155).[9]
- Blue Wool Scale reference standards (ISO 105 B01-B08).[9][10]
- Spectro-colorimeter
- Coated test panels prepared according to Protocol 3.1

#### Procedure:

- Prepare coated test panels and allow them to cure fully as per the coating's specifications.
- Measure the initial color coordinates (Lab\*) of each panel using a spectro-colorimeter.
- Mount the test panels in the Xenon arc apparatus. Simultaneously, mount the Blue Wool standards (strips 1 through 8).
- Expose the samples and standards to the simulated solar radiation according to the test cycle specified in ISO 105-B02.
- Periodically inspect the samples and the Blue Wool standards.
- The test is complete when Blue Wool standard 7 shows a color change corresponding to Grade 4 on the Grey Scale.
- Remove the test panel and measure its final color coordinates. Calculate the total color difference ( $\Delta E^*$ ).
- The lightfastness rating is determined by comparing the color change of the test panel to that of the Blue Wool standards. A rating of 8 indicates outstanding lightfastness.[9]

### 3.3 Protocol for Assessment of Chemical Resistance

This protocol evaluates the coating's ability to withstand exposure to various chemicals.

Equipment & Materials:

- Cured coated panels
- Test chemicals (e.g., 10% H<sub>2</sub>SO<sub>4</sub>, 10% NaOH, Xylene, Isopropanol, Gasoline)
- Watch glasses and pipettes
- Cotton balls

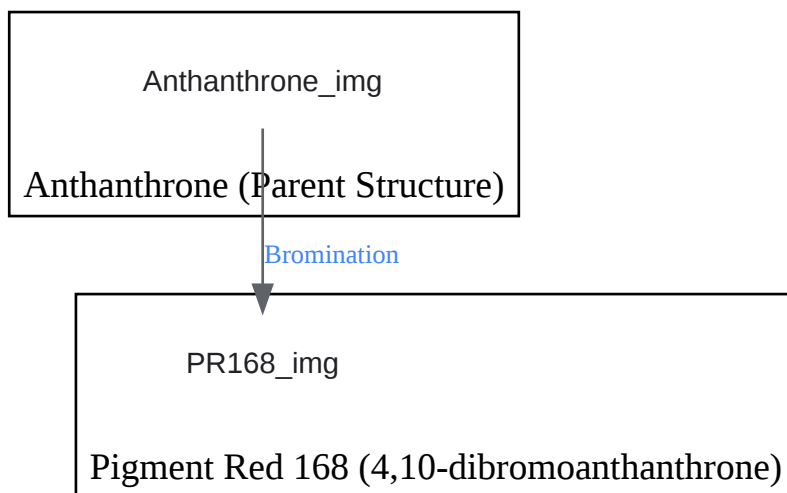
Procedure (Spot Test Method):

- Place the fully cured coated panels on a level surface.
- Apply a few drops of each test chemical onto a separate area of the panel.
- For volatile solvents, place a cotton ball saturated with the solvent on the panel and cover it with a watch glass to retard evaporation.
- Allow the chemicals to remain in contact with the coating for a specified period (e.g., 24 hours) at ambient temperature.[\[8\]](#)
- After the exposure period, remove the chemicals by rinsing with deionized water and gently blotting dry.
- Allow the panels to recover for 1 hour and then visually inspect for any defects such as blistering, swelling, discoloration, gloss reduction, or loss of adhesion.[\[8\]](#)
- Rate the resistance on a scale (e.g., 1-5, where 5 = no effect, 1 = severe failure).

### 4.0 Visualization of Key Concepts

#### 4.1 Chemical Structure

**Anthanthrone**'s performance is derived from its stable, polycyclic aromatic structure. Pigment Red 168 is created by the bromination of the parent **anthanthrone** molecule.



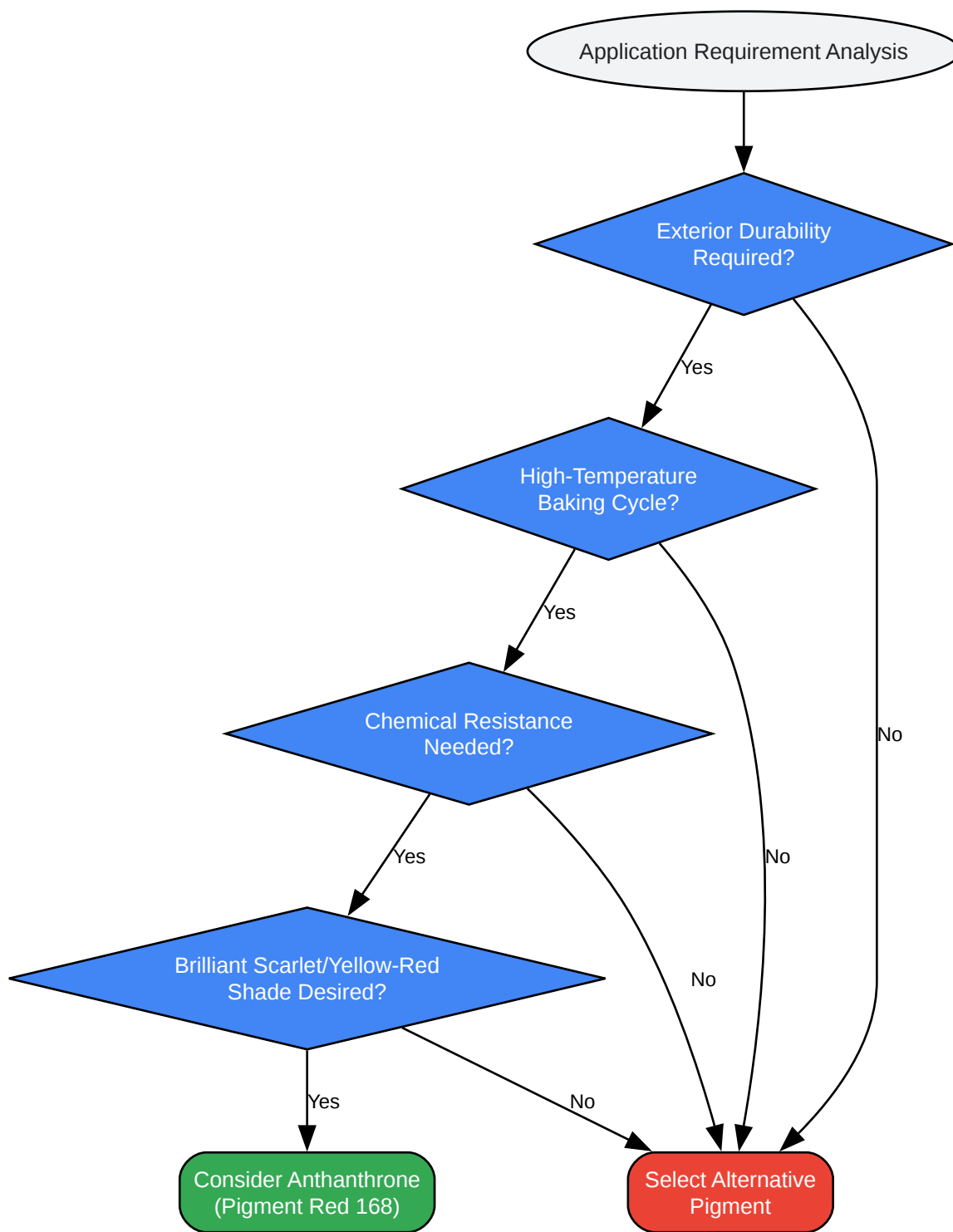
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Synthesis relationship of Pigment Red 168 from **Anthanthrone**.

#### 4.2 Pigment Selection Logic

Choosing the correct pigment is critical. The following diagram illustrates the decision-making process where **Anthanthrone** PR 168 is a potential candidate.





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Decision tree for selecting **Anthanthrone** (PR 168).

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